

Technical Guide: Spectroscopic Characterization of N-Methyl-2-(phenylthio)ethanamine HCl

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Compound of Interest

Compound Name:	<i>N-Methyl-2-(phenylthio)ethanamine hydrochloride</i>
CAS No.:	114458-72-9
Cat. No.:	B2866283

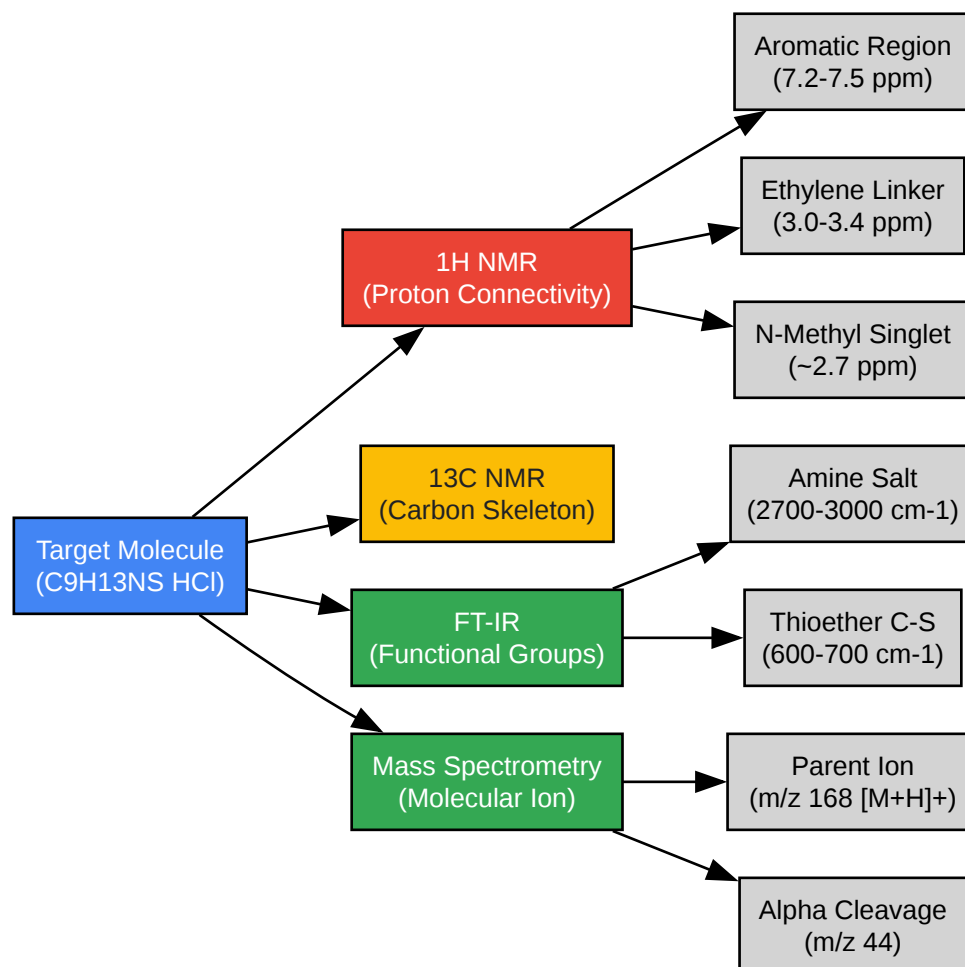
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Compound Identity:

- IUPAC Name: N-Methyl-2-(phenylthio)ethan-1-amine hydrochloride
- Molecular Formula: C₁₁H₁₅NS · HCl
- Molecular Weight: 203.73 g/mol (Salt); 167.27 g/mol (Free Base)
- Structural Class: Aryl alkyl thioether amine
- Solubility: Highly soluble in water, methanol, DMSO; sparingly soluble in non-polar organics (DCM, Hexanes).

Structural Elucidation Logic

The characterization of this molecule relies on confirming three distinct domains: the aromatic phenylthio group, the ethylene linker, and the N-methyl ammonium terminus. The following workflow illustrates the logical dependencies between spectral methods and structural confirmation.



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Figure 1: Integrated spectroscopic workflow for structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy Experimental Protocol

Sample Preparation:

- Solvent Selection: Dissolve 10–15 mg of the hydrochloride salt in 0.6 mL of DMSO-d

or D

O. DMSO-d

is preferred to observe exchangeable protons (NH

), whereas D

O provides a cleaner baseline for the aliphatic region but eliminates the NH signal.

- Reference: Calibrate chemical shifts () relative to residual solvent peaks (DMSO: 2.50, 39.5; D O: HDO 4.79).

H NMR Data Analysis (400 MHz, DMSO-d)

The proton spectrum is characterized by a distinct aromatic multiplet and a coupled aliphatic system. The N-methyl group appears as a singlet (or broad triplet if coupling to NH is resolved).

Position	Shift (, ppm)	Multiplicity	Integral	Assignment	Mechanistic Insight
NH	9.10 – 9.30	Broad s	2H	NH	Ammonium protons; visible in dry DMSO, disappears in D ₂ O.
Ar-H	7.35 – 7.45	Multiplet	2H	meta-Ph	Typical monosubstituted benzene pattern.
Ar-H	7.25 – 7.35	Multiplet	3H	ortho/para-Ph	Overlapping signals common in phenylthio ethers.
S-CH	3.25 – 3.35	Triplet (Hz)	2H	S-CH -CH	Deshielded by Sulfur; sulfur is less electronegative than nitrogen but the phenyl ring exerts anisotropy.
N-CH	3.05 – 3.15	Multiplet	2H	CH -CH -N	In the HCl salt, the adjacent positive charge deshields this

position
significantly
compared to
the free base.

N-CH

2.60 – 2.65

Singlet

3H

N-CH

Characteristic
diagnostic
peak for N-
methylation.

C NMR Data Analysis (100 MHz, DMSO-d)

The carbon spectrum confirms the backbone. Note that the C-S carbon is significantly deshielded relative to C-N in the free base, but salt formation affects the C-N shift.

Position	Shift (, ppm)	Assignment	Notes
Ar-C (ipso)	134.5	Ph-C-S	Quaternary carbon; typically lower intensity.
Ar-C	129.5	meta-Ph	
Ar-C	127.8	ortho-Ph	
Ar-C	126.5	para-Ph	
N-CH	47.8	-CH -N	Shift confirms secondary amine salt.
N-CH	32.5	N-CH	Upfield of N-CH due to lower electronegativity of S vs N
S-CH	29.8	S-CH -	

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance) on solid HCl salt.

The IR spectrum is dominated by the ammonium salt features and the aromatic ring.

- 2700 – 3000 cm

(Broad, Strong): N-H stretching vibration of the secondary amine hydrochloride (R

NH

). This broad band often obscures the C-H stretching region.

- 1580 & 1480 cm

(Medium): Aromatic C=C ring stretches.

- 1440 cm

(Medium): CH

scissoring/bending.

- 735 & 690 cm

(Strong): C-H out-of-plane bending (oop) characteristic of a monosubstituted benzene ring.

- ~600 – 700 cm

(Weak): C-S stretching vibration (often difficult to identify definitively in complex fingerprints).

Mass Spectrometry (MS)

Fragmentation Pathway

Mass spectrometry (ESI or EI) provides definitive proof of the N-methyl and Phenylthio fragments.

ESI-MS (Positive Mode):

- [M+H]

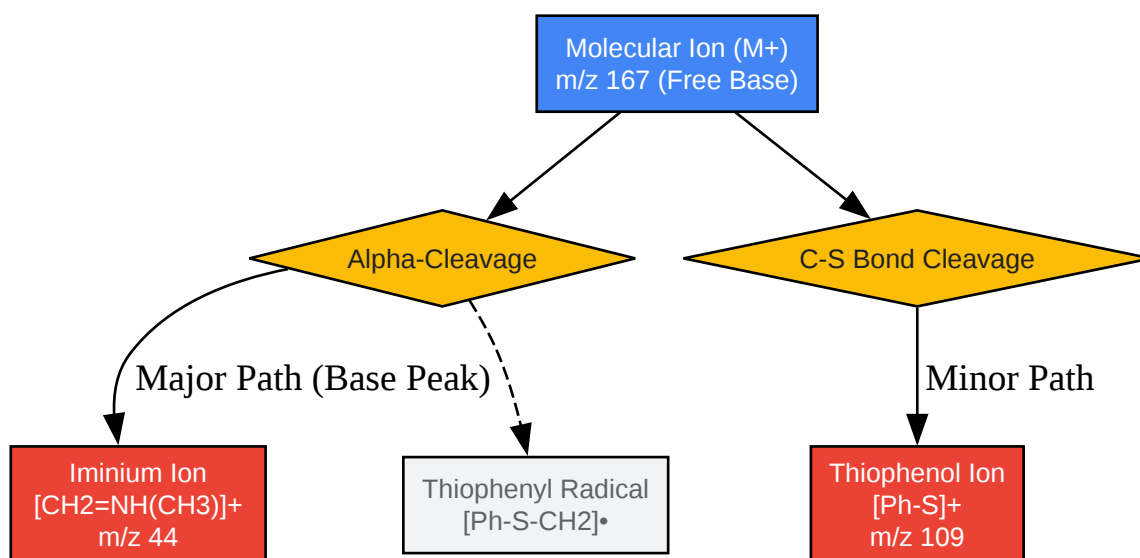
: m/z 168.1 (Base Peak).

- Isotope Pattern: The presence of

S (4.2% natural abundance) will result in an [M+H+2] peak at m/z 170.1 with approximately 4-5% intensity relative to the parent ion.

EI-MS (70 eV) - Fragmentation Logic: The molecule undergoes characteristic

-cleavage adjacent to the nitrogen atom.



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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

- m/z 44: The base peak in EI, corresponding to the N-methylmethaniminium ion (). This confirms the N-methyl-ethyl amine substructure.

- m/z 109: [C

H

S]

fragment, confirming the phenylthio moiety.

- m/z 135: [C

H

S-CH=CH

]

, formed via McLafferty-like rearrangement or loss of amine.

Synthesis & Purity Verification (Context)

To ensure the spectroscopic data above is valid, the compound must be synthesized with high specificity. A common route involves the nucleophilic substitution of thiophenol on 2-chloro-N-methylethanamine or the ring opening of N-methylaziridine (less common due to toxicity).

Purity Check Protocol:

- HPLC: C18 Column, Gradient 5-95% ACN/Water (0.1% TFA). Target retention time will be slightly longer than the primary amine analog due to the methyl group.
- Elemental Analysis:
 - Calc for C
 - H
 - NS·HCl: C, 53.06; H, 6.93; N, 6.88; S, 15.74.
 - Acceptance: $\pm 0.4\%$.

References

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